

An In-depth Technical Guide to the Safe Handling of Diallyl Succinate

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Compound of Interest

Compound Name: *Diallyl succinate*

Cat. No.: *B105260*

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Introduction **Diallyl succinate** (CAS No. 925-16-6) is a chemical intermediate used in the synthesis of crosslinked polymers.[1] As with any laboratory chemical, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure personnel safety and experimental integrity. This guide provides a comprehensive overview of the available safety data for **diallyl succinate**, outlines recommended handling precautions, and details emergency procedures. Due to the limited availability of specific toxicological data for this compound, a cautious approach is warranted, incorporating safety protocols based on its chemical structure and data from related allyl ester compounds.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **diallyl succinate** is presented below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	925-16-6	[1][2][3]
Molecular Formula	C ₁₀ H ₁₄ O ₄	[2][3][4]
Molecular Weight	198.22 g/mol	[3][5]
Appearance	Liquid	[6]
Boiling Point	105 °C @ 3 mm Hg	[1][2]
Density	1.051 g/mL at 25 °C	[1][2]
Refractive Index	n _{20/D} 1.454	[1][2]
Synonyms	Butanedioic acid, di-2-propenyl ester; Succinic acid, diallyl ester	[3][5][7]

Hazard Identification and Classification

A comprehensive, officially recognized GHS classification for **diallyl succinate** is not readily available in the reviewed literature. However, based on its chemical structure as an allyl ester, it is prudent to assume potential hazards. Other diallyl compounds, such as diallyl phthalate, are known skin sensitizers, while diallyl maleate is classified as toxic if swallowed and a skin/eye irritant.[8] Therefore, **diallyl succinate** should be handled as a potentially hazardous substance until specific toxicological data becomes available.

Potential (Unconfirmed) Hazards:

- May cause skin irritation or sensitization.
- May cause serious eye irritation.
- May be harmful if swallowed, inhaled, or in contact with skin.
- May cause respiratory irritation.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when working with chemicals of unknown or incompletely characterized toxicity.

Engineering Controls

- Ventilation: Always handle **diallyl succinate** in a well-ventilated area. For procedures that may generate aerosols or vapors, use a certified chemical fume hood.[\[6\]](#)
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[9\]](#)

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **diallyl succinate**.

Protection Type	Specification	Rationale
Eye/Face	Safety glasses with side-shields (conforming to EN166) or chemical safety goggles. [9] [10]	Protects against splashes and vapors.
Skin	Chemically resistant gloves (e.g., nitrile); inspect before use. A lab coat or chemical-resistant apron should be worn. [10] [11]	Prevents direct skin contact.
Respiratory	Not typically required if handled in a fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator with an organic vapor cartridge is recommended. [9]	Prevents inhalation of vapors or mists.

Storage and Incompatibility

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.^[6] Keep containers tightly closed to prevent moisture contamination and evaporation.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.^[6]

Caption: Standard workflow for safely handling laboratory chemicals.

First Aid and Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.^[6]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. If skin irritation or a rash occurs, get medical advice.^[6]
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.^[9]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.^[9]

Spill Response

- **Containment:** Evacuate non-essential personnel. Remove all sources of ignition. Ventilate the area.
- **Cleanup:** Wear appropriate PPE. Use an inert absorbent material (e.g., sand, silica gel, universal binder) to soak up the spill.^[6] Collect the material and place it in a suitable, closed container for disposal. Do not allow the chemical to enter drains or waterways.^{[6][11]}

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